

Silencing AMPD2 in 3D Cell Culture Models: Application Notes and Protocols

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Compound of Interest

Compound Name: *AMPD2 Human Pre-designed
siRNA Set A*

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Introduction

Three-dimensional (3D) cell culture models, such as spheroids and organoids, are increasingly recognized for their physiological relevance in mimicking in vivo tissue architecture and function. These models offer a more accurate platform for studying disease mechanisms and evaluating therapeutic candidates compared to traditional 2D cell cultures.[1][2][3][4][5] A significant challenge in harnessing the full potential of 3D models is the efficient delivery of molecular tools like small interfering RNA (siRNA) for gene silencing studies. This document provides detailed application notes and protocols for the delivery of siRNA targeting Adenosine Monophosphate Deaminase 2 (AMPD2) in 3D cell culture models.

AMPD2 is a crucial enzyme in the purine metabolism pathway, catalyzing the conversion of adenosine monophosphate (AMP) to inosine monophosphate (IMP).[6] This function is vital for maintaining cellular energy homeostasis and regulating nucleotide pools.[6] Dysregulation of AMPD2 has been implicated in various diseases, including neurological disorders and cancer, making it a compelling target for therapeutic intervention and functional studies.[6][7] Specifically, high AMPD2 expression has been associated with poor patient outcomes and a proliferative tumor phenotype in certain cancers.[7]

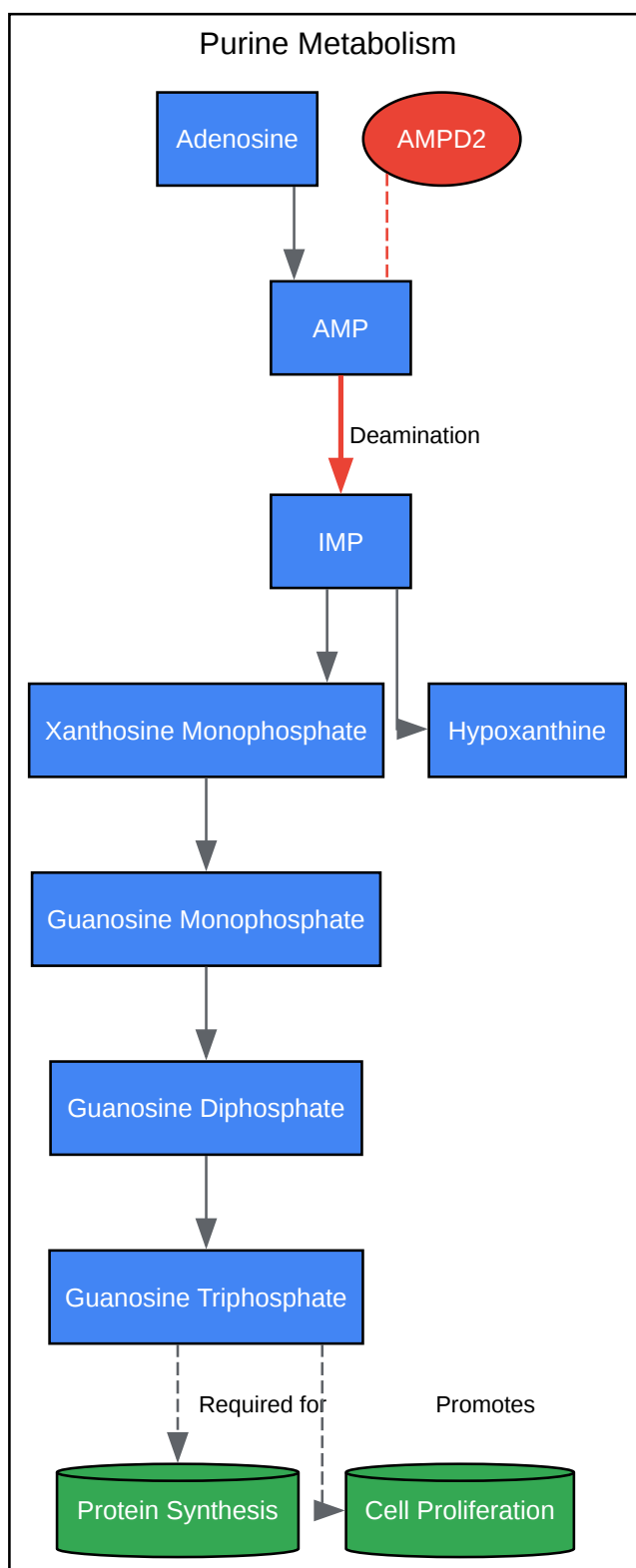
These protocols and notes offer guidance on overcoming the challenges of siRNA delivery into the dense, multi-layered structures of 3D cell cultures to achieve effective and reproducible

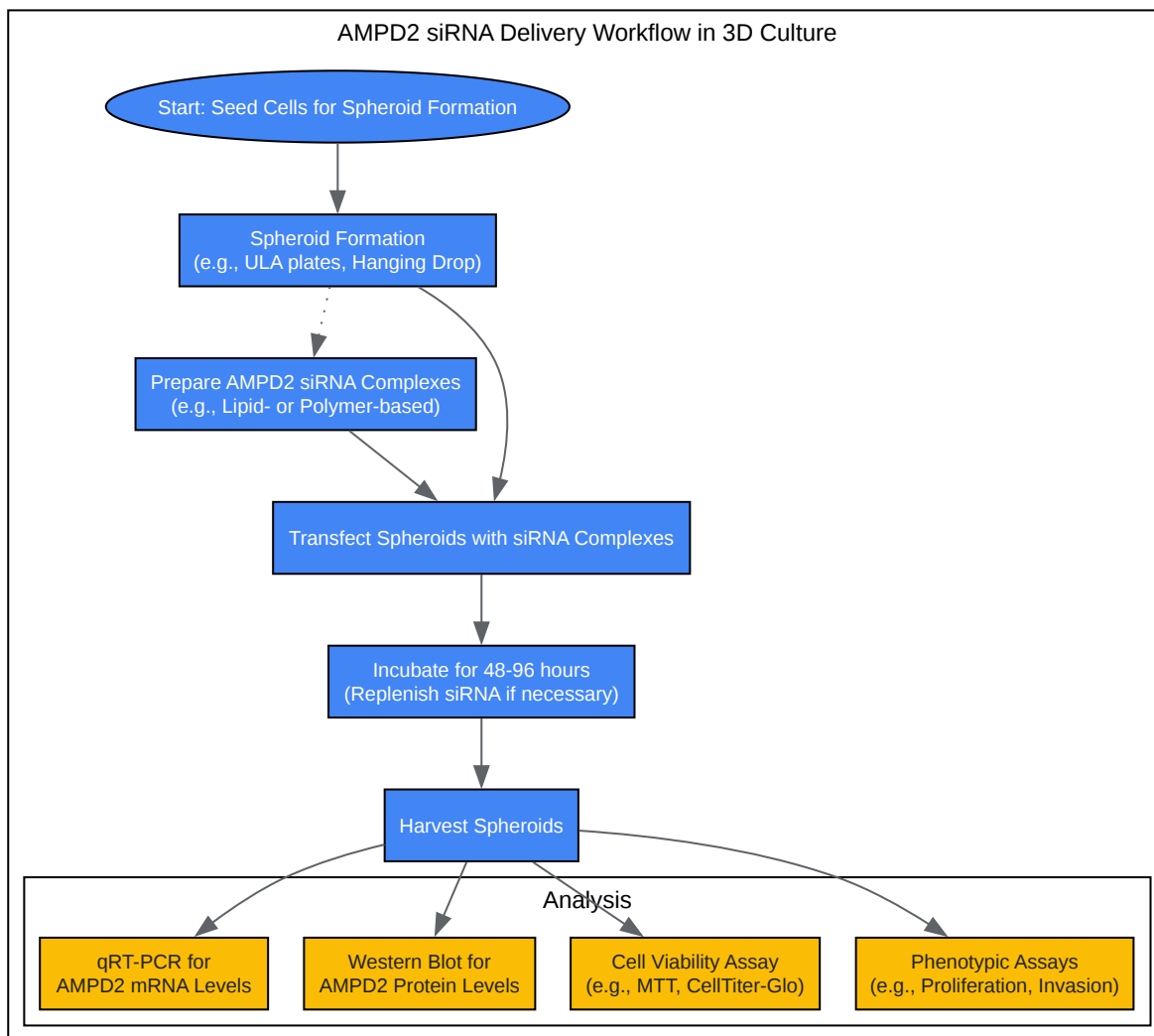
knockdown of AMPD2.

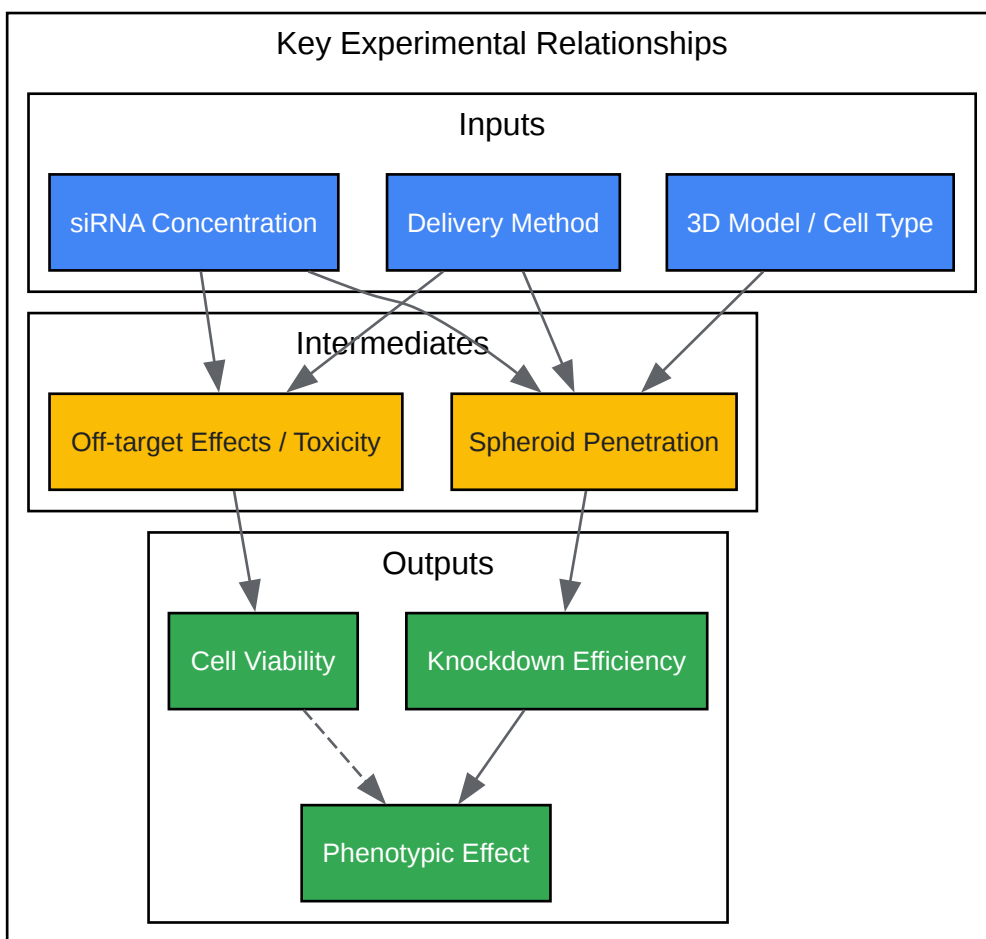
Signaling Pathways and Experimental Logic

AMPD2 in Purine Metabolism

AMPD2 plays a pivotal role in the purine nucleotide cycle, influencing cellular energy balance and the synthesis of guanosine triphosphate (GTP).^{[8][9][10][11][12]} By converting AMP to IMP, AMPD2 helps regulate the levels of adenine and guanine nucleotides, which are essential for DNA and RNA synthesis, as well as cellular signaling.







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